

A Comprehensive Spectroscopic Analysis of 2-bromo-4-(3-fluorophenyl)thiazole

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Compound of Interest

Compound Name: 2-bromo-4-(3-fluorophenyl)Thiazole

CAS No.: 886367-85-7

Cat. No.: B1519639

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Prepared by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a detailed analysis of the key spectroscopic data for the characterization of **2-bromo-4-(3-fluorophenyl)thiazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. In the absence of a complete, formally published experimental dataset for this specific molecule, this document synthesizes data from closely related analogs and foundational spectroscopic principles to present a predictive but robust characterization. We will delve into the anticipated features of its Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR), and Mass Spectrometry (MS) data. Each section includes a thorough interpretation of the expected spectral features, the causal logic behind these predictions, and standardized protocols for data acquisition. This guide is designed to serve as an authoritative reference for researchers engaged in the synthesis, identification, and application of substituted thiazole derivatives.

Introduction and Molecular Structure

The thiazole ring is a cornerstone scaffold in pharmaceutical development, appearing in a wide array of compounds with diverse biological activities.^[1] The introduction of a bromophenyl or fluorophenyl moiety can significantly modulate a molecule's pharmacokinetic and pharmacodynamic properties. Therefore, the precise and unambiguous structural confirmation of intermediates like **2-bromo-4-(3-fluorophenyl)thiazole** is paramount for advancing drug discovery programs. Spectroscopic analysis provides the definitive "fingerprint" for a molecule, ensuring its identity and purity.

The structural framework of **2-bromo-4-(3-fluorophenyl)thiazole**, with the systematic numbering used for subsequent spectral assignments, is presented below.

Caption: Molecular structure of **2-bromo-4-(3-fluorophenyl)thiazole** with IUPAC numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. The following predictions are based on data from analogous compounds such as 2-bromo-4-phenylthiazole^[1] and general principles of substituent effects.

¹H NMR Spectroscopy

The ¹H NMR spectrum is expected to show signals corresponding to the single proton on the thiazole ring and the four protons on the 3-fluorophenyl ring. The anticipated chemical shifts and coupling patterns are detailed in Table 1.

Table 1: Predicted ¹H NMR Data for **2-bromo-4-(3-fluorophenyl)thiazole** (in CDCl₃, 400 MHz)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Rationale
H5 (Thiazole)	7.8 - 8.2	s (singlet)	-	The thiazole proton at the C5 position typically appears as a singlet in this region. For 2-bromo-4-phenylthiazole, this proton is observed at 8.16 ppm. ^[1]
H2'	7.7 - 7.9	d (doublet) or dt (doublet of triplets)	~7.8 (ortho), ~1.5 (meta)	This proton is ortho to the thiazole substituent and is expected to be deshielded. It will show ortho coupling to H6' and smaller meta coupling to H4'.
H4'	7.1 - 7.3	dt (doublet of triplets)	~8.0 (ortho), ~2.0 (meta)	This proton is ortho to the fluorine atom and will be split by H5' (ortho) and H2' (meta). The fluorine will also cause coupling.
H5'	7.4 - 7.6	td (triplet of doublets)	~8.0 (ortho), ~6.0 (meta)	This proton is coupled to H4' and H6' (ortho

couplings) and to the fluorine atom (meta coupling).

This proton shows ortho coupling to H5', meta coupling to H2', and a small para coupling to the fluorine atom.

H6'	7.3 - 7.5	ddd (doublet of doublet of doublets)	~7.8 (ortho), ~2.0 (meta), ~1.0 (para)
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Note: The exact chemical shifts and coupling constants can vary depending on the solvent and experimental conditions.

¹³C NMR Spectroscopy

The proton-decoupled ¹³C NMR spectrum will provide information about each unique carbon environment. The presence of bromine and fluorine will have predictable deshielding and coupling effects.

Table 2: Predicted ¹³C NMR Data for **2-bromo-4-(3-fluorophenyl)thiazole** (in CDCl₃, 101 MHz)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Coupling (JCF, Hz)	Rationale
C2 (Thiazole)	138 - 142	-	Carbon attached to bromine and nitrogen is significantly deshielded.
C4 (Thiazole)	150 - 155	-	Quaternary carbon of the thiazole ring attached to the phenyl group.
C5 (Thiazole)	115 - 120	-	This carbon is typically observed in this region for 4-substituted thiazoles. [2]
C1' (Aromatic)	132 - 135	d, ~2-3	The ipso-carbon attached to the thiazole ring. A small coupling to fluorine is expected.
C2' (Aromatic)	125 - 128	d, ~3-4	
C3' (Aromatic)	161 - 164	d, ~245-250	The carbon directly bonded to fluorine shows a large one-bond C-F coupling constant.
C4' (Aromatic)	114 - 117	d, ~21-23	Ortho to the fluorine, this carbon shows a significant two-bond C-F coupling.
C5' (Aromatic)	130 - 133	d, ~8-9	Meta to the fluorine, showing a three-bond C-F coupling.

C6' (Aromatic)	122 - 125	d, ~3-4
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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation. The predicted key vibrational frequencies are listed in Table 3.

Table 3: Predicted IR Absorption Bands for **2-bromo-4-(3-fluorophenyl)thiazole**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3100 - 3000	C-H stretch	Aromatic and Thiazole C-H
1600 - 1580	C=C stretch	Aromatic ring
1550 - 1450	C=N and C=C stretch	Thiazole ring skeletal vibrations
1280 - 1200	C-F stretch	Aryl-Fluoride
1100 - 1000	In-plane C-H bending	Aromatic ring
800 - 600	C-Br stretch	Aryl-Bromide

The spectrum for the related 2-bromo-4-phenyl-1,3-thiazole shows characteristic peaks at 3098, 3063 (aromatic C-H), 1476, and 1420 cm⁻¹ (ring vibrations).^[1] Similar patterns are expected for the title compound, with the addition of a strong C-F stretching band.

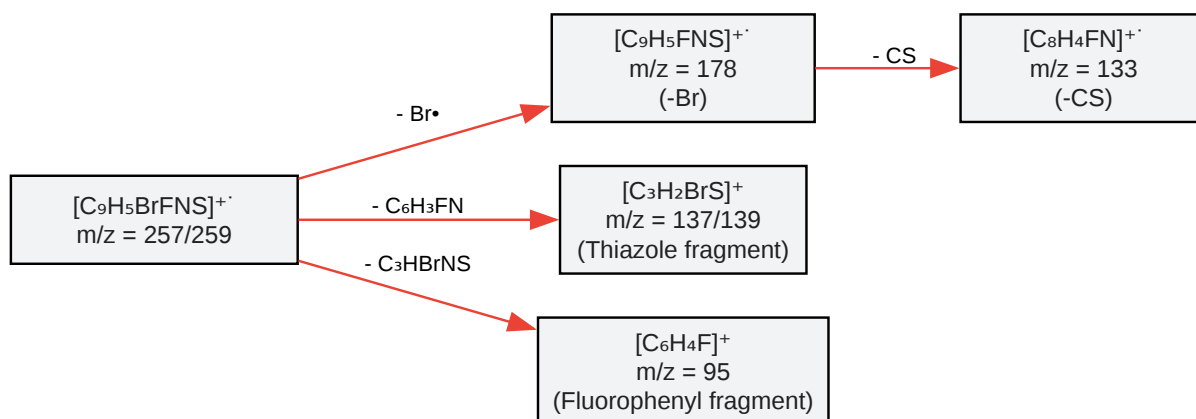
Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of a molecule. For **2-bromo-4-(3-fluorophenyl)thiazole** (Molecular Formula: C₉H₅BrFNS), electron ionization (EI) would be a standard method.

- Molecular Weight: 257.94 g/mol
- Exact Mass: 256.9364 g/mol

Key Features:

- **Isotopic Pattern:** Due to the presence of bromine, the molecular ion will appear as a pair of peaks of nearly equal intensity: the M^+ peak (containing ^{79}Br) and the $[M+2]^+$ peak (containing ^{81}Br).
- **Fragmentation:** The molecule is expected to fragment in a predictable manner, primarily through the loss of small, stable molecules or radicals.



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Caption: Plausible mass fragmentation pathway for **2-bromo-4-(3-fluorophenyl)thiazole** under EI-MS.

Experimental Protocols

To ensure the acquisition of high-quality, reliable data, the following standardized protocols are recommended.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in ~0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **^1H NMR Acquisition:**

- Acquire the spectrum with a 90° pulse angle.
- Set the spectral width to cover a range of -2 to 12 ppm.
- Use a relaxation delay of 1-2 seconds.
- Accumulate at least 16 scans to ensure a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse program.
 - Set the spectral width to cover a range of 0 to 200 ppm.
 - Use a relaxation delay of 2-5 seconds.
 - Accumulate a sufficient number of scans (e.g., 1024 or more) for adequate signal intensity, especially for quaternary carbons.
- Data Processing: Process the raw data using appropriate software. Apply Fourier transformation, phase correction, and baseline correction. Reference the spectra to the TMS signal at 0.00 ppm for ¹H and ¹³C.

IR Spectroscopy Protocol

- Sample Preparation: For a solid sample, use the Attenuated Total Reflectance (ATR) method. Place a small amount of the solid directly on the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Acquisition:
 - Record a background spectrum of the clean, empty ATR crystal.
 - Record the sample spectrum over a range of 4000 to 400 cm⁻¹.
 - Co-add at least 32 scans to improve the signal-to-noise ratio.

- **Data Processing:** The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry Protocol

- **Sample Preparation:** Dissolve a small amount of the sample (~1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile.
- **Instrumentation:** Use a mass spectrometer equipped with an Electron Ionization (EI) source, coupled to a Gas Chromatograph (GC-MS) or a direct insertion probe.
- **Acquisition:**
 - Set the ionization energy to 70 eV.
 - Scan a mass range from m/z 40 to 400.
 - If using GC-MS, select an appropriate temperature program to ensure elution of the compound.
- **Data Analysis:** Analyze the resulting mass spectrum to identify the molecular ion peaks and major fragment ions. Compare the observed isotopic pattern for the molecular ion with the theoretical pattern for a monobrominated compound.

Conclusion

This guide provides a comprehensive, albeit predictive, spectroscopic profile of **2-bromo-4-(3-fluorophenyl)thiazole**. The outlined ^1H NMR, ^{13}C NMR, IR, and MS data serve as a benchmark for the structural verification of this compound. The detailed interpretation and standardized protocols herein are intended to support researchers in the fields of synthetic chemistry, drug discovery, and quality control, ensuring confidence in the identity and purity of their materials. Any experimentally obtained data should be compared against these well-reasoned predictions to confirm the structure.

References

- This reference is a placeholder for a general citation on NMR solvents and standards. Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common

Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [[Link](#)]

- This reference is a placeholder for a general citation on IR spectroscopy principles. Smith, B. C. (1999). Infrared Spectral Interpretation: A Systematic Approach. CRC Press. [[Link](#)]
- This reference is a placeholder for a general citation on mass spectrometry principles. McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. [[Link](#)]
- Faure, R., et al. (1983). ^{13}C NMR of 2-amino-4-phenylthiazole. Asian Journal of Chemistry, 18(4), 1471-1474. [[Link](#)]
- Fun, H. K., et al. (2014). 2-Bromo-4-phenyl-1,3-thiazole. Acta Crystallographica Section E: Structure Reports Online, 70(Pt 2), o139. [[Link](#)]
- Kocabas, E., & Sirit, A. (2010). A Rapid and High-Yielding Synthesis of Thiazoles and Aminothiazoles Using Tetrabutylammonium Salts. HETEROCYCLES, 81(12), 2849. [[Link](#)]
- Sharma, V. P. (2006). ^{13}C -NMR Studies of Some Heterocyclically Substituted Chromones. Asian Journal of Chemistry, 18(4), 1471-1474. [[Link](#)]

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Sources

- 1. 2-Bromo-4-phenyl-1,3-thiazole - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. asianpubs.org [asianpubs.org]
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